

Pigment Yellow 194 lightfastness and weather fastness data

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Compound of Interest

Compound Name: Pigment Yellow 194

Cat. No.: B1581403

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Technical Guide: Pigment Yellow 194 Fastness Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the lightfastness and weather fastness properties of **Pigment Yellow 194** (C.I. 11785), a high-performance benzimidazolone organic pigment. The data herein is compiled from various technical datasheets to facilitate informed decision-making in research and development applications.

Core Properties of Pigment Yellow 194

Pigment Yellow 194 is a brilliant, greenish-yellow pigment known for its high color strength, good heat resistance, and excellent fastness properties.^{[1][2]} It is widely used in industrial coatings, plastics, and inks.^{[1][3][4]}

Quantitative Fastness Data

The following tables summarize the key quantitative data regarding the lightfastness and weather fastness of **Pigment Yellow 194**.

Table 1: Lightfastness and Heat Stability

Property	Rating System	Full Tone	Tint Tone	Heat Stability (°C)	Source(s)
Lightfastness	Blue Wool Scale (1-8)	7	7	-	[3]
Lightfastness	Scale (1-8)	7-8	-	-	[5]
Heat Stability	-	-	-	200	[3]
Heat Stability	-	-	-	280 (min)	[5]
Heat Stability (in HDPE)	-	-	Grade 5	240	[6]

Note: The Blue Wool Scale (ISO 105-B01) is the standard method for assessing lightfastness, where 1 represents poor fastness and 8 represents exceptional fastness.

Table 2: Weather Fastness and Chemical Resistance

Property	Rating System	Masstone	1:10 Tint	Source(s)
Weather Fastness	Descriptive	Good	-	[2]
Acid Resistance (5% HCl)	Scale (1-5)	5	-	[3]
Alkali Resistance (5% NaOH)	Scale (1-5)	5	-	[3]
Solvent Resistance	Descriptive	Very Good	-	[2]

Note: For chemical resistance, a scale of 1-5 is often used, where 5 indicates excellent resistance.

Experimental Protocols

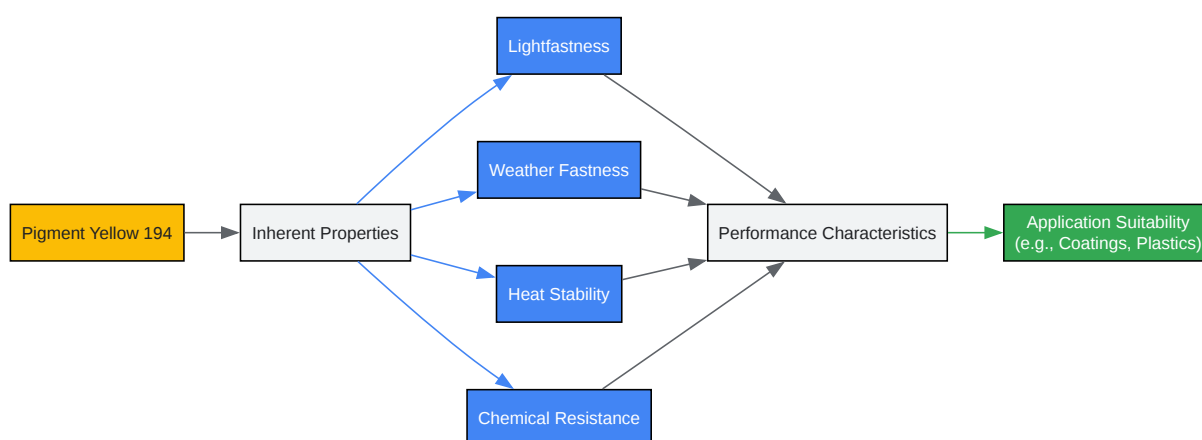
While specific, detailed experimental protocols are not exhaustively provided in the available literature, the industry-standard methodologies for determining these properties are well-established.

Lightfastness Testing: This is typically conducted by exposing pigmented samples to a controlled artificial light source that simulates natural sunlight. The change in color is then assessed against the Blue Wool Scale, as defined by ISO 105-B01. The exposure can be done under glass to simulate indoor conditions.

Weather Fastness Testing: This involves exposing samples to outdoor conditions or, more commonly, to accelerated weathering chambers that simulate the effects of sunlight, moisture, and temperature fluctuations. One common method is using an alkyd/melamine stoving system for testing inorganic and high-quality organic pigments. The change in color is evaluated against a gray scale (ISO 105-A02) after a set period, such as 12 months of exposure.

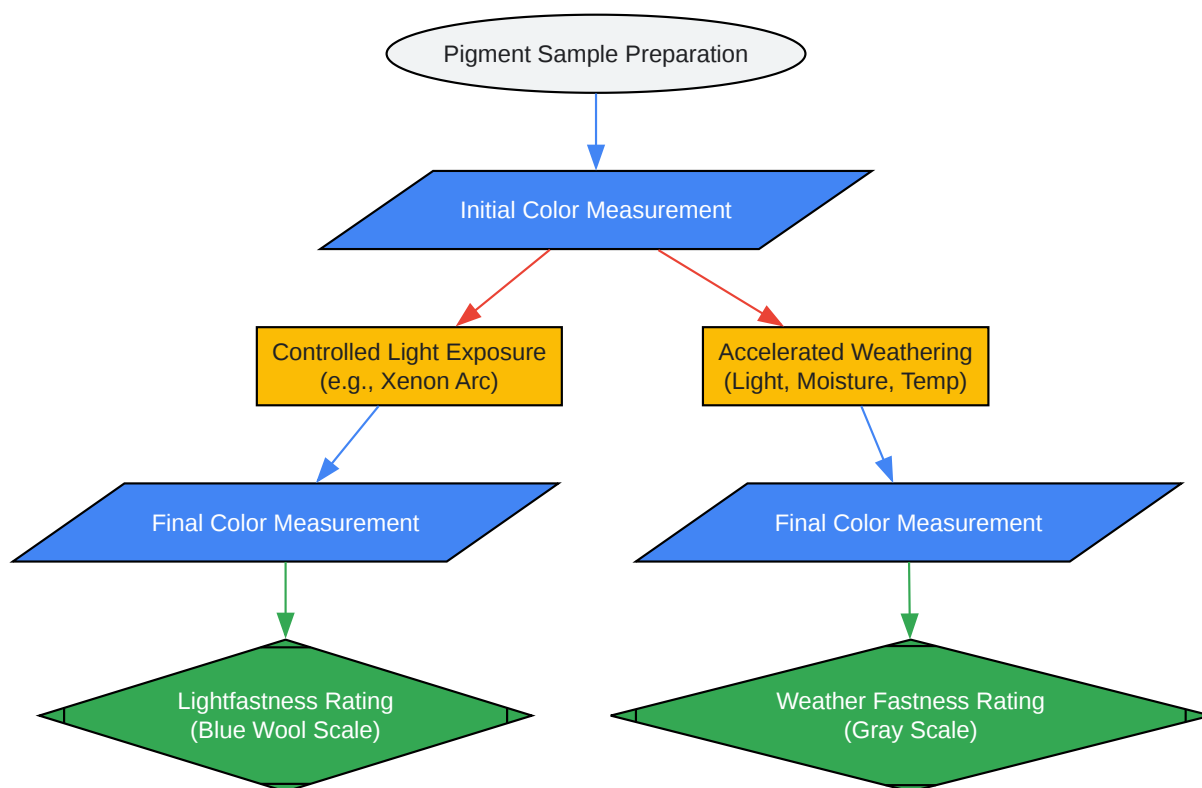
Logical Relationships and Experimental Workflow

The following diagrams illustrate the relationships between the core properties of **Pigment Yellow 194** and the typical workflow for its evaluation.



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Caption: Relationship between **Pigment Yellow 194** properties and application suitability.



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Caption: General experimental workflow for fastness testing.

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